

MDA 19 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: MDA 19 (Standard)

Cat. No.: B10762283

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MDA 19 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with technical information, troubleshooting advice, and frequently asked questions regarding the use of MDA 19 in experimental settings.

Frequently Asked Questions (FAQs)

1. What is MDA 19?

MDA 19 is a synthetic cannabinoid that acts as a potent and selective agonist for the cannabinoid receptor CB2 (CB2).^{[1][2][3]} It is primarily used in research to explore the effects of cannabinoids on the endocannabinoid system.^[1] Due to its selective action on the CB2 receptor, which is predominantly found in immune cells, MDA 19 has been investigated for its potential anti-inflammatory and neuroprotective properties, particularly for the treatment of neuropathic pain.^{[1][2][4]} It is also known by the systematic name BZO-HEXOXIZID.^{[5][6]}

2. What is the solubility of MDA 19 in common laboratory solvents?

MDA 19 is a crystalline solid that is insoluble in water but soluble in several organic solvents.^[1]^[4] The solubility can vary, so it is recommended to refer to the quantitative data below. For a related compound, the MDA-19 N-(5-hydroxyhexyl) metabolite, solubility has also been determined and is included for reference.^{[7][8]}

Data Presentation: Solubility of MDA 19 and its Metabolite

Compound	Solvent	Solubility
MDA 19	Dimethylformamide (DMF)	20 mg/mL[4]
Dimethyl sulfoxide (DMSO)	10 mg/mL[4]	
Ethanol	3 mg/mL[4]	
Methanol	1 mg/mL[4]	
Water	Insoluble (1.4E-3 g/L)[1]	
MDA-19 N-(5-hydroxyhexyl) metabolite	Dimethylformamide (DMF)	5 mg/mL[7][8]
Dimethyl sulfoxide (DMSO)	2 mg/mL[7][8]	
Ethanol	10 mg/mL[7][8]	
PBS (pH 7.2)	Insoluble[7][8]	

3. How should I prepare a stock solution of MDA 19?

To prepare a stock solution, dissolve the crystalline solid form of MDA 19 in an appropriate organic solvent such as DMSO or DMF.[4][7] It is advisable to begin with a high-concentration stock solution that can be diluted for your working experiments. A detailed protocol for preparing a stock solution is provided in the Experimental Protocols section.

4. How should stock solutions of MDA 19 be stored?

For long-term stability, stock solutions should be stored in airtight glass vials at -20°C or -80°C.[7] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use vials.[7]

5. I'm having trouble dissolving MDA 19, what should I do?

If you encounter precipitation or difficulty in dissolving MDA 19, gentle heating and/or sonication can be used to aid dissolution.[3] Ensure your solvent is anhydrous, as the presence of water

can significantly decrease the solubility of compounds in DMSO.[9] For a step-by-step guide, refer to the troubleshooting workflow diagram below.

6. Are there any known issues with using DMSO as a solvent?

While DMSO is a common solvent for many compounds, it is important to be aware of potential issues. DMSO is hygroscopic and can absorb water from the atmosphere, which may reduce the solubility of your compound.[9] At certain concentrations, DMSO can also have an effect on cell viability and may interfere with some biological assays.[10][11] It is recommended to use the lowest effective concentration of DMSO in your experiments and always include a vehicle control.

Experimental Protocols

Protocol 1: Preparation of a 10 mM MDA 19 Stock Solution in DMSO

Materials:

- MDA 19 (crystalline solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Analytical balance
- Glass volumetric flask
- Pipettes
- Vortex mixer and/or sonicator

Methodology:

- Acclimatization: Before opening, allow the vial of MDA 19 to equilibrate to room temperature to prevent moisture condensation.[7]
- Weighing: Accurately weigh the desired amount of MDA 19 solid using an analytical balance. (The molecular weight of MDA 19 is 349.4 g/mol). For 1 mL of a 10 mM solution, you will

need 3.494 mg.

- Dissolution: Transfer the weighed solid to a clean, dry glass volumetric flask. Add a small volume of DMSO to dissolve the solid completely.^[7] You can use a vortex mixer or sonicator to aid dissolution.^[3]
- Dilution: Once the solid is fully dissolved, add DMSO to reach the final desired volume in the volumetric flask to achieve the target concentration of 10 mM.^[7]
- Storage: Aliquot the stock solution into single-use vials and store at -20°C or -80°C.^[7]

Protocol 2: Preparation of MDA 19 for In Vivo Studies

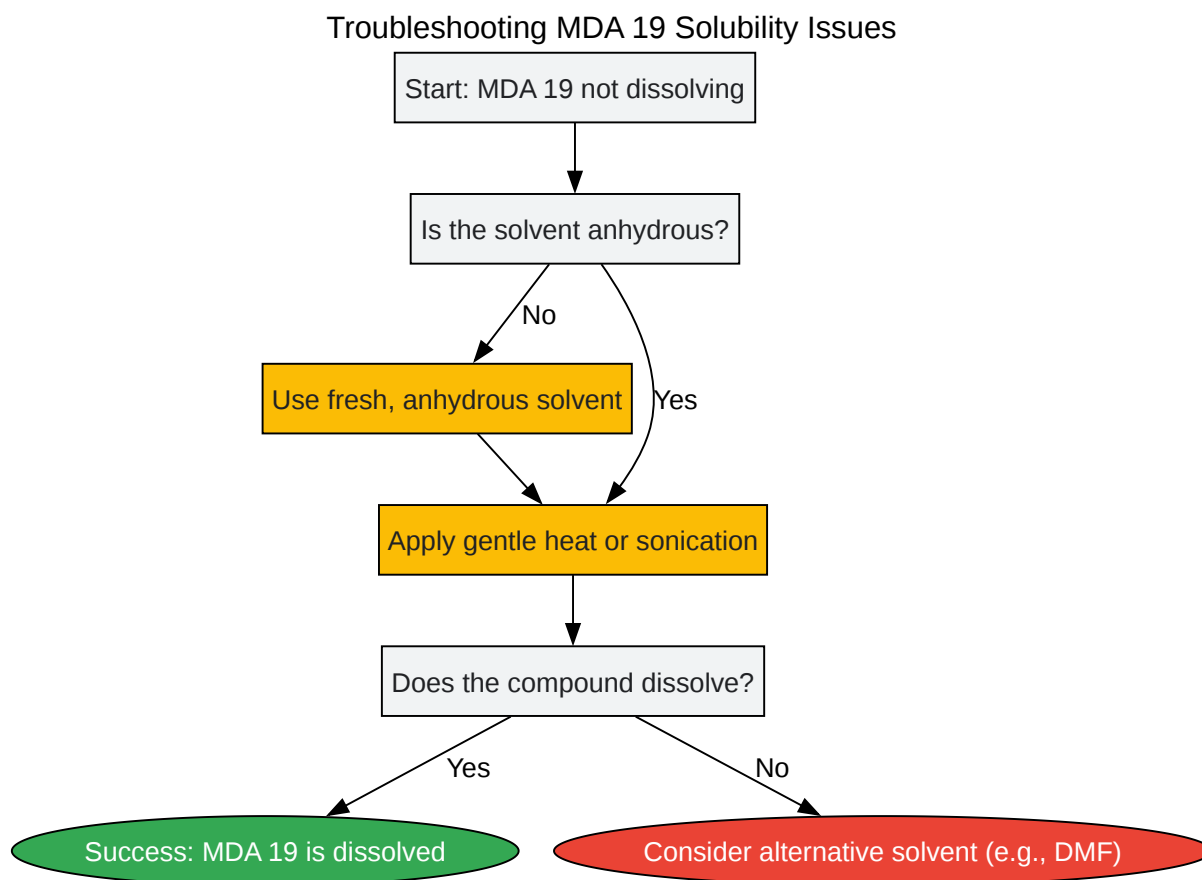
For a Clear Solution:

- Add solvents in the following order: 10% DMSO and 90% Corn Oil.
- The solubility in this formulation is ≥ 1.43 mg/mL.^[3]

For a Suspended Solution (for oral and intraperitoneal injection):

- Add solvents in the following order: 10% DMSO and 90% (20% SBE- β -CD in Saline).
- This will yield a suspended solution with a solubility of 1.43 mg/mL.^[3] Ultrasonic treatment may be needed to ensure a uniform suspension.^[3]

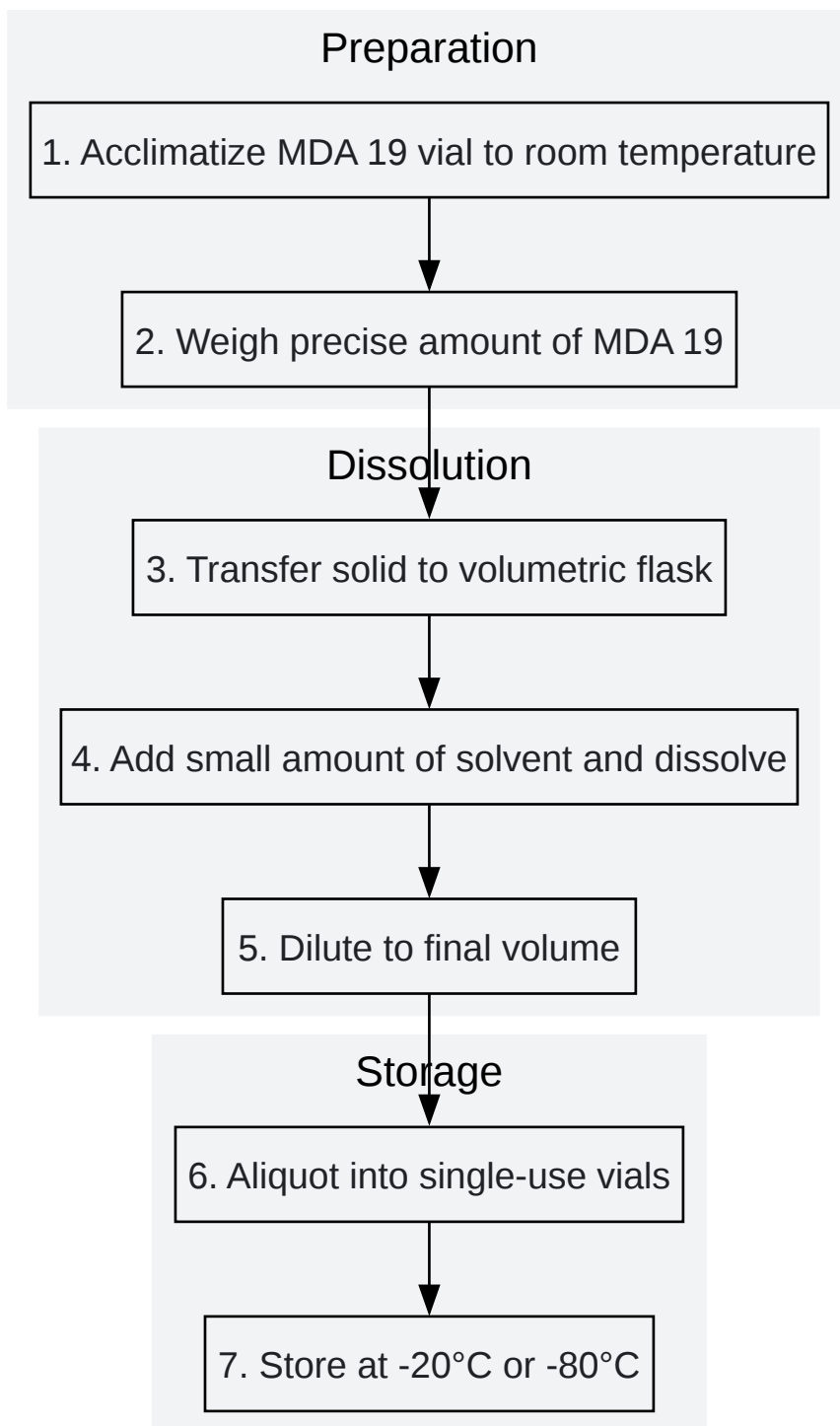
Visualizations



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Caption: Troubleshooting workflow for addressing solubility issues with MDA 19.

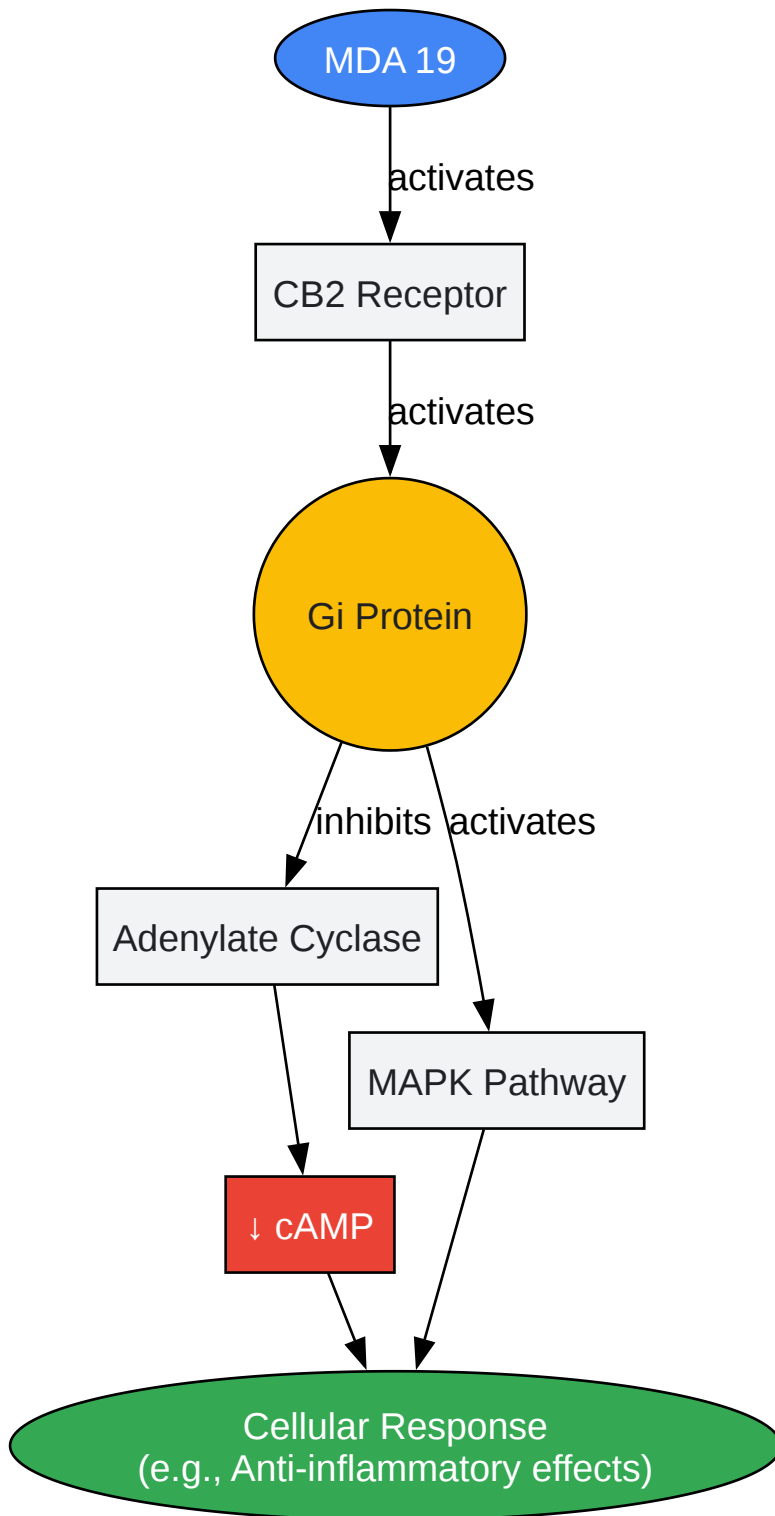
Experimental Workflow: Stock Solution Preparation



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Caption: Step-by-step workflow for preparing an MDA 19 stock solution.

Simplified CB2 Receptor Signaling Pathway

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